

## No Information Available for "KT185" in In Vivo Mouse Studies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	KT185	
Cat. No.:	B15579035	Get Quote

Initial searches for the compound "KT185" have revealed no publicly available data regarding its use in in vivo mouse studies, preclinical development, or as a therapeutic agent. The designation "KT185" appears to be associated with a chemical compound offered by suppliers for research and synthesis purposes, as well as with an unrelated piece of laboratory equipment.

There is no scientific literature, patent information, or clinical trial data to suggest that **KT185** has been investigated for any biological activity or therapeutic application. Therefore, it is not possible to provide the requested detailed application notes, protocols, and dosage information for in vivo mouse studies.

The compound listed as **KT185** by chemical suppliers has a CAS number of 1472640-86-0 and a molecular formula of C32H33N5O2. However, beyond these basic chemical identifiers, no information on its biological effects, mechanism of action, or potential therapeutic targets is available in the public domain.

Similarly, a search for "**KT185**" also identifies a magnetic tumbler, a piece of equipment used for polishing, which is entirely unrelated to pharmaceutical research.

## Conclusion:

The core requirements of the request, including data on dosage, experimental protocols, and signaling pathways for **KT185** in in vivo mouse studies, cannot be fulfilled due to the complete







absence of relevant information in the public domain. It is possible that "**KT185**" is an internal compound code that has not yet been disclosed publicly, or that the identifier is incorrect.

Researchers, scientists, and drug development professionals seeking information on this topic are advised to verify the compound's designation and consult internal documentation or the primary source of the "**KT185**" identifier. Without further clarification or the correct compound name, no actionable information regarding in vivo studies can be provided.

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